

safety and handling precautions for 4-Bromo-4'-ethyl-1,1'-biphenyl

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Compound of Interest

Compound Name: 4-Bromo-4'-ethyl-1,1'-biphenyl

Cat. No.: B1292091

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An In-depth Technical Guide to the Safe Handling of 4-Bromo-4'-ethyl-1,1'-biphenyl

This document provides a comprehensive technical guide on the safety and handling precautions for **4-Bromo-4'-ethyl-1,1'-biphenyl** (CAS No. 58743-79-6). It is intended for researchers, scientists, and professionals in drug development and materials science who may handle this compound. The information herein is synthesized from authoritative safety data sheets and toxicological profiles of structurally related compounds to ensure a high degree of scientific integrity and practical utility.

Section 1: Compound Profile and Physicochemical Properties

4-Bromo-4'-ethyl-1,1'-biphenyl is a halogenated aromatic compound featuring a rigid biphenyl core.^[1] This structure is common in intermediates for liquid crystal materials and complex organic synthesis.^[1] Its physical state as a combustible liquid and its chemical properties necessitate a thorough understanding for safe handling.^[2] The high vapor density, for instance, indicates that vapors are heavier than air and may accumulate in low-lying areas, increasing the risk of ignition or exposure.

Table 1: Physical and Chemical Properties of **4-Bromo-4'-ethyl-1,1'-biphenyl**

Property	Value	Source
CAS Number	58743-79-6	[3][4]
Molecular Formula	C ₁₄ H ₁₃ Br	[2][3]
Molecular Weight	261.16 g/mol	[2]
Physical State	Liquid	[2]
Appearance	Colorless	[2]
Odor	Odorless	[2]
Boiling Point	204 °C / 399.2 °F @ 760 mmHg	[2]
Flash Point	63 °C / 145.4 °F	[2]
Specific Gravity	1.340	[2]

| Vapor Density | 6.38 (Air = 1) |[2] |

Section 2: Hazard Identification and Toxicological Assessment

While comprehensive toxicological data for **4-Bromo-4'-ethyl-1,1'-biphenyl** is not fully available, the hazards can be inferred from its chemical class (polybrominated biphenyls, PBBs) and available safety data.[5][6] PBBs as a class are noted for their environmental persistence and potential for bioaccumulation.[6] Some PBBs are reasonably anticipated to be human carcinogens.[6] Therefore, treating this compound with a high degree of caution is imperative.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Source
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[7]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation	[7]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[2] [8]

| Hazardous to the Aquatic Environment, Chronic | Category 1 | H410: Very toxic to aquatic life with long lasting effects [\[8\]](#)[\[9\]](#) |

Summary of Potential Health Effects:

- Inhalation: Vapors or mists may cause irritation to the respiratory tract.[\[2\]](#)
- Skin Contact: Causes skin irritation, characterized by redness and discomfort upon contact. [\[7\]](#)
- Eye Contact: Causes serious eye irritation, which can lead to pain, tearing, and redness.[\[7\]](#)
- Ingestion: While specific data is lacking, related compounds are harmful if swallowed.[\[10\]](#)
- Chronic Exposure: Long-term exposure to PBBs has been associated with developmental and reproductive effects in animal studies.[\[6\]](#)

Environmental Hazards: This compound is classified as very toxic to aquatic organisms and may cause long-term adverse effects in the aquatic environment.[\[8\]](#)[\[9\]](#) Extreme care must be taken to prevent its release into drains or waterways.

Section 3: Engineering and Administrative Controls

The primary objective of control measures is to minimize worker exposure. Engineering controls are the most effective line of defense.

- Ventilation: All handling of **4-Bromo-4'-ethyl-1,1'-biphenyl** should be conducted in a well-ventilated area.^[2] A certified chemical fume hood is required for procedures that may generate vapors or aerosols.
- Safety Equipment: Eyewash stations and safety showers must be readily accessible and in close proximity to the workstation.^[2]^[9] Regular functionality checks of this equipment are mandatory.
- Work Practices:
 - Designate specific areas for handling this compound.
 - Minimize the quantities stored and used.
 - Avoid eating, drinking, or smoking in laboratory areas.^[11]
 - Wash hands and any exposed skin thoroughly after handling.^[2]

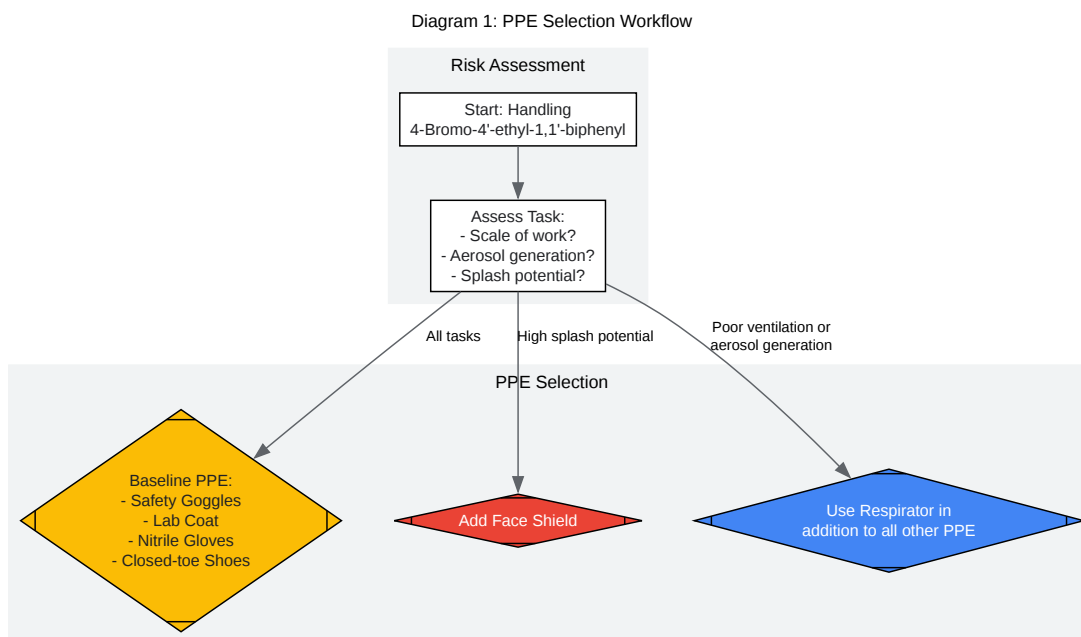
Section 4: Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent direct contact with the chemical. The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.

Table 3: Recommended Personal Protective Equipment (PPE)

Body Part	PPE Item	Standard/Specification	Rationale
Eyes/Face	Chemical Safety Goggles	OSHA 29 CFR 1910.133 or EN166	Protects against splashes and vapors.[2][9]
	Face Shield	ANSI Z.87.1	Required when there is a significant risk of splashing.[12][13]
Skin	Chemical-Resistant Gloves	Nitrile or Neoprene (consult manufacturer compatibility data)	Prevents direct skin contact and irritation. [12][14]
	Laboratory Coat	100% Cotton or Nomex®	Provides a primary barrier against spills. Synthetic materials should be avoided. [12][13]
Feet	Closed-toe Shoes	-	Protects feet from potential spills.[12]

| Respiratory | NIOSH-approved Respirator | As required by exposure assessment | Necessary if engineering controls are insufficient or during emergency situations.[14][15] |



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Caption: PPE selection is dictated by a task-specific risk assessment.

Section 5: Safe Handling and Storage Protocols

Adherence to strict protocols is essential for mitigating risks during handling and storage.

Step-by-Step Handling Protocol:

- **Preparation:** Before starting, ensure the chemical fume hood is operational and the work area is clear of clutter and ignition sources. Verify the locations of the nearest eyewash station and safety shower.
- **Donning PPE:** Put on all required PPE as determined by the risk assessment (see Diagram 1). Check gloves for any signs of damage before use.
- **Dispensing:** Handle the chemical as a liquid.^[2] Dispense the required amount slowly and carefully to avoid splashing. Keep the container tightly closed when not in use.^[2]
- **Procedure:** Conduct all operations within the fume hood. Avoid breathing vapors.^[2]
- **Post-Procedure:** Upon completion, securely close the primary container. Decontaminate any surfaces that may have been exposed.
- **Doffing PPE:** Remove PPE in the correct order to avoid cross-contamination (gloves first, followed by lab coat, then eye protection).
- **Hygiene:** Wash hands and exposed skin thoroughly with soap and water.^[2]

Storage Requirements:

- Store in a cool, dry, and well-ventilated area away from direct sunlight and heat.^{[2][7]}
- Keep containers tightly closed to prevent leakage and evaporation.^[2]
- Store locked up in a designated area.^[2]
- **Incompatibilities:** Keep away from strong oxidizing agents.^{[2][9]}

Section 6: Emergency Procedures

Rapid and correct response to emergencies can significantly reduce the severity of an incident.

Personnel Exposure:

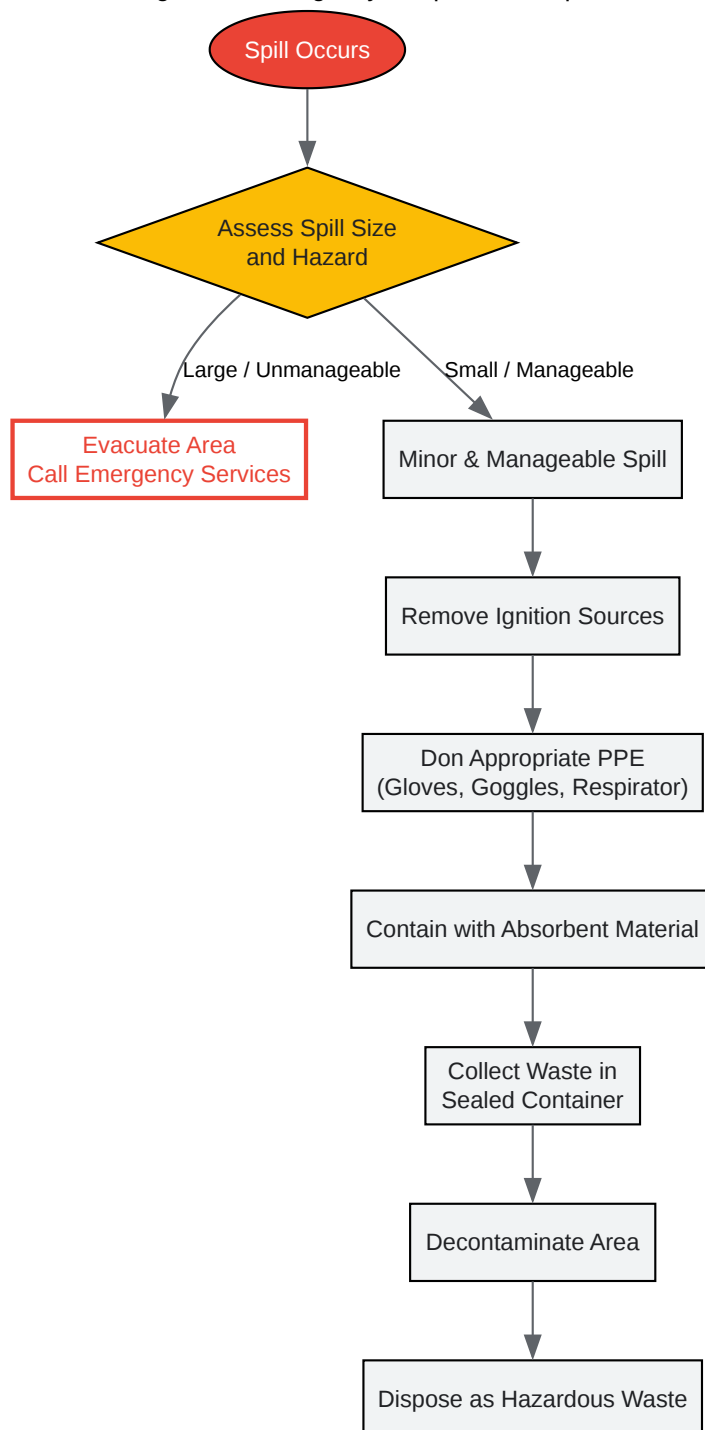
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[2\]](#)[\[16\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water while removing all contaminated clothing and shoes. Seek medical attention if irritation persists.[\[2\]](#)[\[9\]](#)
- Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. If the victim is not breathing, give artificial respiration. Seek immediate medical attention.[\[2\]](#)[\[9\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or seek immediate medical attention.[\[2\]](#)[\[5\]](#)

Spill and Leak Response: For any spill, the priority is personnel safety.

- Evacuate: Alert personnel in the immediate area and evacuate if necessary.
- Control Ignition Sources: Immediately remove all sources of ignition (e.g., turn off hot plates, unplug electrical equipment).[\[17\]](#)
- Ventilate: Ensure the area is well-ventilated.
- Assess: Determine the extent of the spill. If it is large, involves other hazardous materials, or you are not trained to handle it, evacuate and call emergency services.
- Contain (for minor spills): Wearing appropriate PPE, contain the spill using a non-combustible absorbent material (e.g., vermiculite, sand, or earth).
- Collect: Carefully collect the absorbent material and place it into a suitable, sealed container for hazardous waste disposal.[\[2\]](#)
- Decontaminate: Clean the spill area thoroughly with an appropriate solvent, followed by soap and water.

- Dispose: Label the waste container and dispose of it according to institutional and local regulations.

Diagram 2: Emergency Response for Spills



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Caption: A decision tree for responding to a chemical spill.

Fire-Fighting Measures:

- Extinguishing Media: Use dry chemical, CO₂, water spray, or alcohol-resistant foam.[2] A water spray can be used to cool fire-exposed containers.[17]
- Specific Hazards: The material is combustible.[2] Containers may explode when heated.[17] Fire will produce irritating and toxic gases, including carbon monoxide, carbon dioxide, and hydrogen halides.[2][9]
- Protective Actions: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[2]

Section 7: Disposal Considerations

Waste generated from the use of **4-Bromo-4'-ethyl-1,1'-biphenyl** must be treated as hazardous waste.

- Dispose of the chemical and any contaminated materials (e.g., absorbent pads, gloves) in accordance with all applicable federal, state, and local environmental regulations.[2]
- Do not dispose of it down the drain or into the environment.[15] The material should be sent to a licensed chemical destruction plant or disposed of via controlled incineration.[15]
- Contaminated packaging should be triple-rinsed and offered for recycling or reconditioning where possible.[15]

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